

Standard operating procedure for Rendix handling and storage

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Compound of Interest

Compound Name: **Rendix**

Cat. No.: **B7897263**

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Application Notes and Protocols for Rendix

1. Introduction

These application notes provide a comprehensive standard operating procedure (SOP) for the safe and effective handling and storage of **Rendix**, a novel compound under investigation for its therapeutic potential. Adherence to these guidelines is crucial to ensure the integrity of the compound, the validity of experimental results, and the safety of laboratory personnel. This document is intended for researchers, scientists, and drug development professionals actively working with **Rendix**.

2. Compound Information

- Chemical Name: 4-((6-chloro-1H-benzo[d]imidazol-2-yl)thio)acetamido)-N-(5-cyclopropyl-1,3,4-thiadiazol-2-yl)benzenesulfonamide
- Molecular Formula: $C_{20}H_{17}ClN_6O_3S_3$
- Molecular Weight: 553.1 g/mol
- Appearance: White to off-white crystalline powder.
- Solubility: Soluble in DMSO and DMF; sparingly soluble in ethanol; insoluble in water.

3. Receiving and Initial Inspection

Upon receipt of a shipment containing **Rendix**, perform the following steps:

- Visually inspect the exterior of the shipping container for any signs of damage or leakage.
- Verify that the container is properly labeled with the compound name, lot number, and hazard symbols.
- Ensure the integrity of the primary container seal has not been compromised.
- Log the receipt of the compound in the laboratory's chemical inventory system, noting the date of receipt, supplier, lot number, and quantity.

4. Storage

Proper storage is critical to maintain the stability and purity of **Rendix**.

- Short-Term Storage (\leq 30 days): Store **Rendix** in its original, tightly sealed container at 2-8°C, protected from light and moisture.
- Long-Term Storage ($>$ 30 days): For long-term storage, aliquot the powder into smaller, single-use vials to minimize freeze-thaw cycles and store at -20°C in a desiccated environment.
- Solution Storage: **Rendix** solutions in DMSO or DMF can be stored at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.

5. Data Presentation: Stability and Solubility

The following tables summarize key quantitative data for **Rendix**.

Table 1: **Rendix** Powder Stability

Storage Condition	Timepoint	Purity (%) by HPLC
2-8°C, Dark, Dry	30 Days	99.8%
2-8°C, Dark, Dry	90 Days	99.5%
25°C, Ambient Light	30 Days	97.1%
-20°C, Dark, Dry	12 Months	99.9%

Table 2: **Rendix** Solution Stability (in DMSO)

Storage Condition	Timepoint	Purity (%) by HPLC
2-8°C	24 Hours	99.7%
25°C	24 Hours	98.2%
-20°C	3 Months	99.5%
-80°C	6 Months	99.8%

Table 3: **Rendix** Solubility

Solvent	Solubility (mg/mL) at 25°C
DMSO	> 50
DMF	> 50
Ethanol	~ 1.5
Water	< 0.1
PBS (pH 7.4)	< 0.1

6. Experimental Protocols

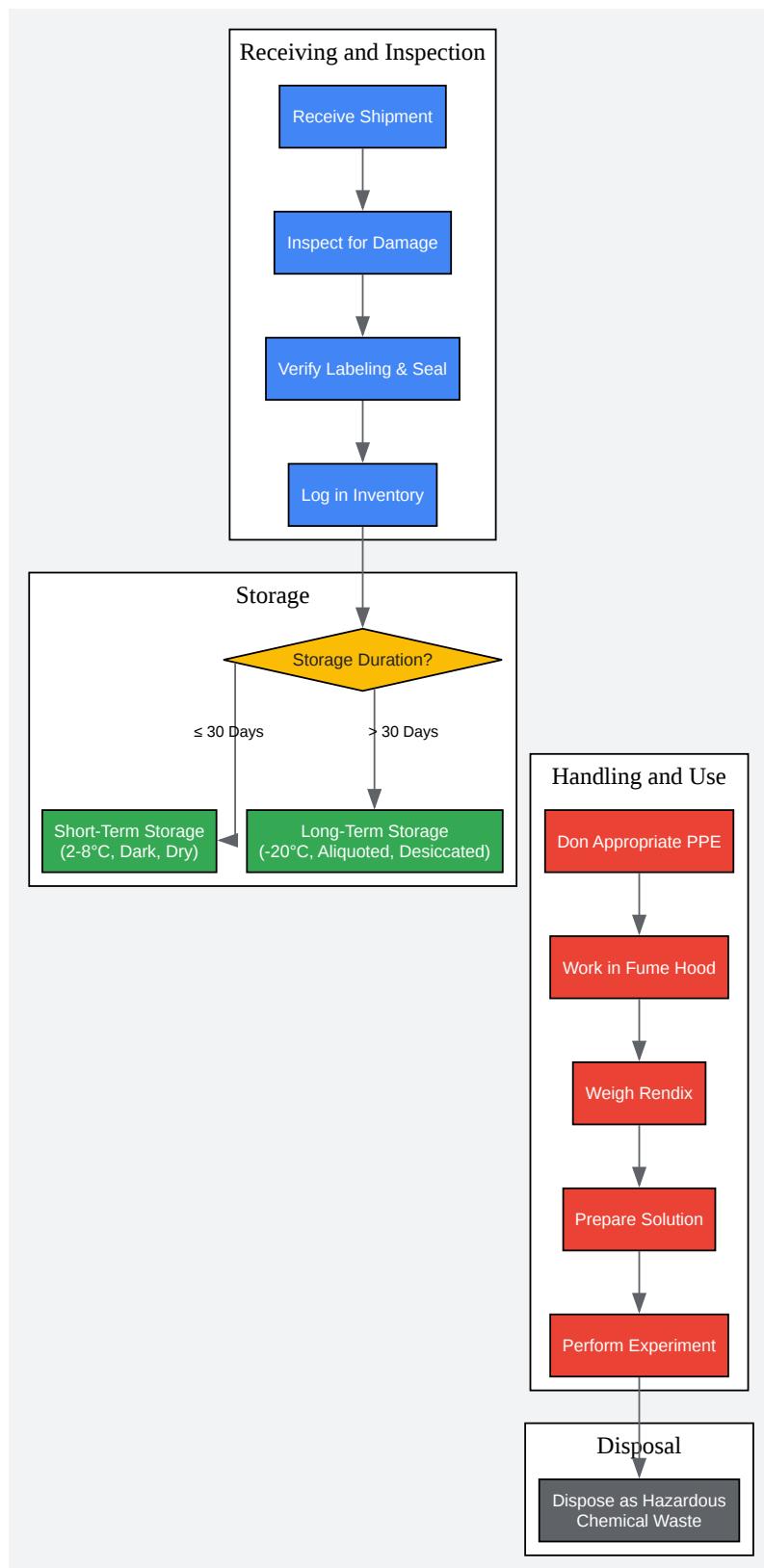
6.1. Preparation of a 10 mM **Rendix** Stock Solution in DMSO

- Pre-weighing: Allow the **Rendix** vial to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
- Weighing: In a chemical fume hood, accurately weigh the desired amount of **Rendix** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.531 mg of **Rendix**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **Rendix** powder.
- Mixing: Gently vortex or sonicate the solution at room temperature until all the **Rendix** powder is completely dissolved.
- Storage: Store the stock solution in amber glass vials at -80°C.

6.2. General Handling Procedures

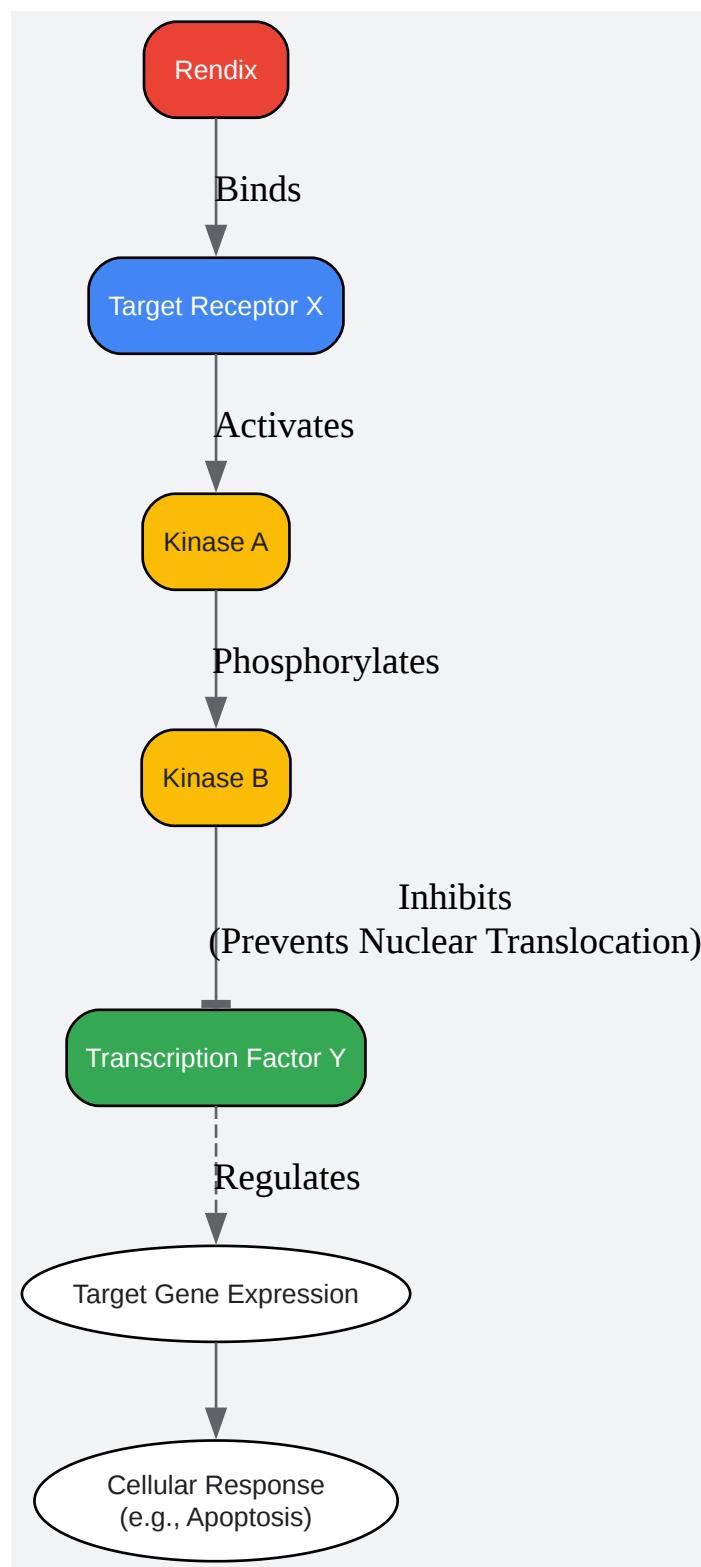
- Always handle **Rendix** powder in a certified chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields, and nitrile gloves.
- Avoid inhalation of the powder by using appropriate engineering controls and respiratory protection if necessary.
- Prevent skin and eye contact. In case of contact, rinse the affected area immediately with copious amounts of water for at least 15 minutes.
- Use dedicated, clearly labeled equipment (spatulas, weigh boats, etc.) for handling **Rendix**.

7. Visualizations



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Caption: Workflow for receiving, storing, handling, and disposing of **Rendix**.



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Caption: Proposed signaling pathway for **Rendix** activity.

8. Spill and Emergency Procedures

- Minor Spill (Powder):
 - Evacuate the immediate area.
 - Wearing appropriate PPE, gently cover the spill with absorbent paper towels to avoid raising dust.
 - Wet the towels with a 70% ethanol solution to dampen the powder.
 - Carefully wipe up the spill, working from the outside in.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
 - Clean the spill area with a suitable laboratory detergent, followed by a 70% ethanol rinse.
- Major Spill:
 - Evacuate the entire laboratory and alert others in the vicinity.
 - Contact the institution's Environmental Health and Safety (EHS) office immediately.
 - Restrict access to the area until EHS personnel have cleared it.

9. Waste Disposal

All solid and liquid waste containing **Rendix** must be disposed of as hazardous chemical waste in accordance with institutional and local regulations. This includes unused **Rendix** powder, contaminated consumables (e.g., pipette tips, vials), and solutions.

10. Revision History

- Version 1.0 (2025-12-15): Initial release of the document.
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